

# Application Notes and Protocols for Evaluating Isoxaflutole Efficacy in Controlling Palmer Amaranth

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## Compound of Interest

Compound Name: Isoxaflutole

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Palmer amaranth (*Amaranthus palmeri*) is a highly problematic weed in agricultural systems due to its rapid growth, prolific seed production, and widespread resistance to multiple herbicide modes of action, including glyphosate and ALS inhibitors.[1][2][3] **Isoxaflutole**, a member of the HPPD-inhibiting class of herbicides, offers an alternative mode of action for the control of Palmer amaranth.[4][5][6] These notes provide detailed protocols and compiled data on the efficacy of **isoxaflutole** for managing this troublesome weed, particularly in the context of **isoxaflutole**-tolerant cropping systems.

## Data Presentation

The following tables summarize the efficacy of **isoxaflutole** and **isoxaflutole**-based herbicide programs in controlling Palmer amaranth, as reported in various field studies.

Table 1: Efficacy of Pre-emergence (PRE) **Isoxaflutole** Applications on Palmer Amaranth Control

Application Timing	Herbicide Program	Rate (g ai ha <sup>-1</sup> )	Palmer Amaranth Control (%)	Study Year(s)	Source(s)
21 DAPRE	Isoxaflutole alone	105	86-89	2018 & 2019	[1]
21 DAPRE	Isoxaflutole + Sulfentrazone /Pyroxasulfone	Not Specified	86-99	2018 & 2019	[1][2][4][6]
21 DAPRE	Isoxaflutole + Flumioxazin/Pyroxasulfone	Not Specified	86-99	2018 & 2019	[1][2][4][6]
21 DAPRE	Isoxaflutole + Imazethapyr/Saflufenacil/Pyroxasulfone	Not Specified	86-99	2018 & 2019	[1][2][4][6]

DAPRE: Days After Pre-emergence Application

Table 2: Efficacy of Post-emergence (POST) and Sequential Herbicide Programs Including **Isoxaflutole** on Palmer Amaranth Control

| Application Timing | Herbicide Program | Palmer Amaranth Control (%) | Study Year(s) | Source(s) | | --- | --- | --- | --- | | 14 DAEPOST | **Isoxaflutole** (PRE) | 10-63 | 2018 & 2019 | [[1][2][4][6]] | | 14 DAEPOST | **Isoxaflutole** (PRE) fb **Isoxaflutole** (EPOST) | 10-63 | 2018 & 2019 | [[1][2][4][6]] | | 14 DAEPOST | Glufosinate (EPOST) | 75-96 | 2018 & 2019 | [[1][2][4][6]] | | 14 DAEPOST | Glufosinate + **Isoxaflutole** (EPOST) | 85-95 | 2018 & 2019 | [[1][4]] | | 28 DALPOST | **Isoxaflutole** (PRE) | 0-10 | 2018 & 2019 | [[1]] | | 28 DALPOST | **Isoxaflutole** (PRE) fb **Isoxaflutole** (EPOST) | 0-53 | 2018 & 2019 | [[1]] | | Season-Long | Programs with a layby application | 67-85 | 2019 & 2020 | [[7]] | | Season-Long | Programs without a layby application | 35-36 | 2019 & 2020 | [[7]] |

DAEPOST: Days After Early Post-emergence Application; DALPOST: Days After Late Post-emergence Application; PRE: Pre-emergence; EPOST: Early Post-emergence; fb: followed by

## Experimental Protocols

The following are generalized protocols for conducting field trials to evaluate the efficacy of **isoxaflutole** on Palmer amaranth, based on methodologies reported in the cited literature.

### Protocol 1: Field Efficacy Trial

Objective: To evaluate the efficacy of pre- and post-emergence applications of **isoxaflutole** and tank mixtures for the control of Palmer amaranth under field conditions.

Materials:

- Certified seeds of an **isoxaflutole**-tolerant crop (e.g., soybean or cotton)
- **Isoxaflutole** formulation
- Tank-mix partner herbicides (e.g., glufosinate, S-metolachlor, pyroxasulfone)
- Adjuvants as per herbicide labels
- CO<sub>2</sub>-pressurized backpack sprayer with appropriate nozzles (e.g., TeeJet® AIXR 110015)[5]  
[7]
- Field plots in an area with a known natural infestation of Palmer amaranth
- Standard tillage and planting equipment
- Data collection tools (e.g., quadrats, biomass scales, data sheets)

Procedure:

- Site Selection and Preparation: Select a field with a history of heavy and uniform Palmer amaranth infestation.[6] The soil type, pH, and organic matter content should be documented.[6] Prepare the seedbed according to standard agronomic practices for the selected crop.

- Experimental Design: Establish a randomized complete block design with a minimum of three to four replications.[8] Individual plot dimensions can range from 1.9 m wide by 6.1 m long to 3 m wide by 9 m long.[5][6][7]
- Planting: Plant the **isoxaflutole**-tolerant crop at the recommended seeding rate and row spacing.[6]
- Herbicide Application:
  - Apply pre-emergence (PRE) treatments within a few days of planting to a weed-free soil surface.
  - Apply early post-emergence (EPOST) treatments when Palmer amaranth are at a specified height (e.g., 8 to 25 cm).[6]
  - Apply late post-emergence (LPOST) or layby treatments at the appropriate crop stage and weed size as per the protocol.
  - Calibrate the sprayer to deliver a consistent volume (e.g., 140 L ha<sup>-1</sup>).[5][7] Use appropriate nozzles and pressure to ensure uniform coverage.
- Data Collection:
  - Visual Control Ratings: Assess Palmer amaranth control visually at regular intervals (e.g., 7, 14, 21, and 28 days) after each application.[5][7] Use a scale of 0% (no control) to 100% (complete death of the weed).
  - Palmer Amaranth Density: Count the number of Palmer amaranth plants in randomly placed quadrats within each plot at specified timings.[1]
  - Palmer Amaranth Biomass: At a designated time point, harvest the above-ground biomass of Palmer amaranth from a defined area in each plot. Dry the biomass to a constant weight and record the measurement.[6]
  - Crop Injury: Visually assess crop injury at regular intervals after application on a scale of 0% (no injury) to 100% (crop death).

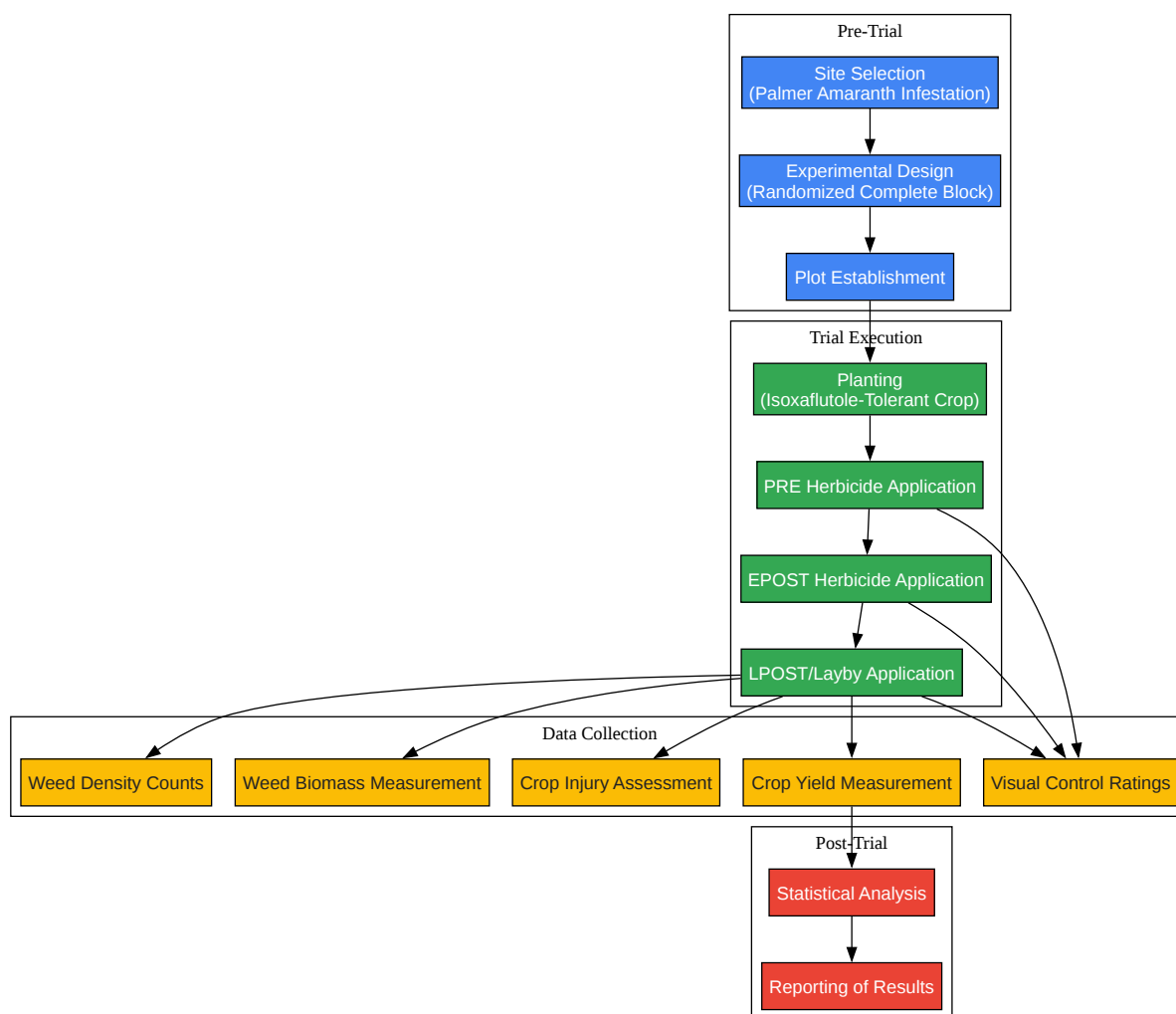
- Crop Yield: Harvest the crop from the center rows of each plot and determine the yield, adjusting for moisture content.[6]
- Data Analysis: Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), and perform mean separation tests (e.g., Tukey's HSD) to determine significant differences between treatments.[5]

## Visualizations

### Mode of Action of Isoxaflutole

Caption: Mode of action of **isoxaflutole**, an HPPD-inhibiting herbicide.

### Experimental Workflow for Herbicide Efficacy Trial



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Caption: Workflow for a field trial evaluating herbicide efficacy.

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